Epichlorohydrin: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name:	*2-(Trichloromethyl)oxirane*
CAS No.:	*3083-23-6*
Cat. No.:	*B1196953*

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Introduction

Epichlorohydrin (ECH), a non-halohydrin organochlorine compound and epoxide, is a cornerstone of modern chemical synthesis.[1] First synthesized in 1848 by French chemist Marcellin Berthelot, this highly reactive electrophilic compound has become indispensable in numerous industrial applications.[2] Its primary use lies in the production of epoxy resins, which are critical components in coatings, adhesives, and composite materials.[3][4][5] Beyond this, epichlorohydrin serves as a precursor for synthetic glycerol, elastomers, and various specialty chemicals, including water treatment resins and pharmaceuticals.[1][3][6]

This technical guide provides an in-depth exploration of the core physical properties of epichlorohydrin. Tailored for researchers, scientists, and professionals in drug development, this document synthesizes critically evaluated data with practical insights into its handling and experimental characterization. Understanding these fundamental properties is paramount for ensuring safety, optimizing reaction conditions, and innovating new applications for this versatile molecule.

Molecular and Chemical Identity

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Epichlorohydrin is a chiral molecule that typically exists as a racemic mixture of its (R) and (S) enantiomers.[1][7] It is a colorless, volatile liquid with a characteristic pungent odor often described as garlic-like or similar to chloroform.[1][2][3]

Identifier	Value	Source(s)
IUPAC Name	2-(chloromethyl)oxirane	[1][2][8]
Common Synonyms	1-Chloro-2,3-epoxypropane, γ-Chloropropylene oxide, Glycidyl chloride	[1][6]
CAS Number	106-89-8	[1][8][9]
Molecular Formula	C_3H_5ClO	[1][2][8]
Molecular Weight	92.52 g/mol	[1][2][9]
EC Number	203-439-8	[1]

Below is a diagram illustrating the molecular structure of epichlorohydrin, highlighting its key functional groups: the epoxide ring and the chloromethyl group, which are responsible for its high reactivity.[2]

Caption: Molecular Structure of Epichlorohydrin.

Tabulated Physical Properties

The following table summarizes the key physical properties of epichlorohydrin, compiled from various authoritative sources. These values are essential for chemical engineering calculations, safety assessments, and the design of experimental procedures.

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Property	Value	Temperature (°C)	Pressure (atm)	Source(s)
Melting Point	-25.6 °C to -57 °C	N/A	1	[1][2][4][10]
Boiling Point	115 - 118 °C	N/A	1	[1][2][11][12]
Density	1.1812 g/cm³	20	1	[1][2][13]
1.183 g/mL	25	1	[4][12]	
Vapor Pressure	11.3 - 13 mmHg	20	N/A	[1][2][7]
17.1 mmHg	25	N/A	[14]	
Flash Point (Closed Cup)	31 - 32 °C	N/A	N/A	[1][13][14][15]
Autoignition Temperature	385 - 416 °C	N/A	N/A	[13][14][15]
Explosive Limits in Air	3.8% - 21.0% (by volume)	N/A	N/A	[1][13]
Solubility in Water	6.58 - 7.0 g/100 mL	20	1	[1][13][14]
Refractive Index (n_D)	1.438	20	N/A	[2][12]
1.4358	25	N/A	[13][16]	
Viscosity	1.12 cPs (0.0112 Poise)	25	N/A	[16]
0.0103 Poise	25	N/A	[8][13]	
Surface Tension	37.0 dynes/cm	20	N/A	[8][13]
Vapor Density (air=1)	3.2 - 3.29	N/A	N/A	[14][15]

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In-Depth Analysis of Key Properties

Thermodynamic Properties

Melting and Boiling Points: Epichlorohydrin's boiling point of approximately 117.9°C at standard pressure reflects its moderate molecular weight and the presence of polar C-Cl and C-O bonds, which lead to dipole-dipole interactions.[1][2] The reported melting point shows a wider range, from -25.6°C to -57°C, which can be attributed to variances in measurement techniques and sample purity.[1][2][4]

Vapor Pressure and Volatility: With a vapor pressure of 11.3 mmHg at 20°C, epichlorohydrin is considered a volatile liquid.[2] This property is a critical consideration for workplace safety, as significant vapor concentrations can accumulate at room temperature, necessitating handling in well-ventilated areas or under a fume hood.[14]

Fluid and Solution Properties

Density: The density of epichlorohydrin is approximately 1.18 g/cm^3, making it significantly denser than water.[2] This is an important factor in processes involving phase separation.

Solubility and Miscibility: Epichlorohydrin is moderately soluble in water, with a reported solubility of around 6.6 g/100 mL at 20°C.[14][15] It forms an azeotropic mixture with water that boils at 88°C and contains 75% epichlorohydrin. Conversely, it is miscible with a wide range of polar organic solvents such as alcohols, ethers, and ketones, a property that makes it a versatile solvent and reagent in organic synthesis.[1][7]

Viscosity and Surface Tension: The low viscosity of epichlorohydrin (around 1.12 cPs at 25°C) indicates good flow characteristics, which is advantageous in pumping and mixing operations.[16] Its surface tension of 37.0 dynes/cm at 20°C is moderate and influences its wetting and interfacial behavior.[8][13]

Spectroscopic Profile

Spectroscopic analysis is fundamental for the identification and quality control of epichlorohydrin.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum provides a clear signature of the molecule's structure. In $CDCl_3$, the spectrum typically shows complex multiplets for the three

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distinct protons of the oxirane ring and the two diastereotopic protons of the chloromethyl group. The approximate chemical shifts are:

  - -CH_2Cl protons: ~3.55 ppm
  - -CH- (oxirane) proton: ~3.2 ppm
  - -CH_2- (oxirane) protons: ~2.6-2.9 ppm
- Infrared (IR) Spectroscopy: Key IR absorption bands for epichlorohydrin include:
  - C-H stretch (oxirane): ~3000 cm^{-1}
  - C-O-C stretch (epoxide ring): ~1250 cm^{-1} (asymmetric) and ~850 cm^{-1} (symmetric, ring breathing)
  - C-Cl stretch: ~750 cm^{-1}
- Mass Spectrometry: Electron ionization mass spectrometry (EI-MS) of epichlorohydrin will show the molecular ion peak (M^+) at m/z 92 and 94 in an approximate 3:1 ratio, characteristic of a compound containing one chlorine atom. A prominent fragment ion is typically observed at m/z 49 ($[CH_2Cl]^+$).

Physical Properties Relevant to Safety and Handling

The physical properties of epichlorohydrin dictate the stringent safety protocols required for its handling.

Flammability and Explosive Potential: Epichlorohydrin is a flammable liquid with a flash point of approximately 31°C (closed cup), meaning it can form an ignitable mixture with air at ambient temperatures.[14][15] Its explosive limits in air are wide, ranging from 3.8% to 21.0% by volume.[1][13][17] These properties necessitate the use of explosion-proof equipment and the strict avoidance of ignition sources.[18]

Reactivity and Polymerization: The substance is highly reactive due to the strained epoxide ring.[2] It can undergo hazardous, exothermic polymerization when heated or in the presence of strong acids, bases, or certain metals like aluminum and zinc.[15][18] This reactivity underscores the need for careful control of storage conditions and reaction parameters.

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Experimental Protocols

Accurate determination of physical properties is crucial. The following section outlines standardized methodologies for two key parameters.

Protocol: Determination of Boiling Point (Distillation Method)

This protocol describes the standard atmospheric pressure boiling point determination, a fundamental technique for assessing the purity of a liquid sample.

Causality: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For a pure substance, this occurs at a distinct, constant temperature. This procedure relies on establishing a stable liquid-vapor equilibrium during distillation.

Methodology:

- Apparatus Setup: Assemble a standard distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask. Ensure all glass joints are properly sealed.
- Sample Preparation: Place 20-30 mL of epichlorohydrin and a few boiling chips into the round-bottom flask to ensure smooth boiling.
- Heating: Gently heat the flask using a heating mantle.
- Equilibrium Establishment: As the liquid boils, a condensation ring will rise up the apparatus. Adjust the heating rate so this ring rises slowly and steadily.
- Temperature Reading: The boiling point is the temperature at which the thermometer bulb is fully bathed in vapor and the temperature reading remains constant for at least one minute while distillate is collecting in the receiving flask at a steady rate (e.g., 1-2 drops per second).
- Pressure Correction: Record the ambient atmospheric pressure. If it deviates significantly from 760 mmHg, apply a pressure correction using a nomograph or the Clausius-Clapeyron equation to normalize the boiling point to standard pressure.

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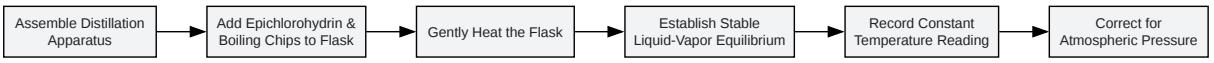

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Caption: Workflow for Boiling Point Determination.

Protocol: Determination of Density (Pycnometer Method)

This protocol provides a high-precision method for determining the density of a liquid by accurately measuring its mass and volume.

Causality: Density is an intrinsic property defined as mass per unit volume. A pycnometer is a flask with a precisely known volume. By weighing the pycnometer empty, filled with a reference liquid (like deionized water), and then filled with the sample liquid, the density of the sample can be calculated with high accuracy.

Methodology:

- Preparation: Thoroughly clean and dry a pycnometer of a suitable volume (e.g., 10 mL).
- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer with its stopper on an analytical balance (m_empty).
- Calibration with Water: Fill the pycnometer with deionized water of a known temperature. Insert the stopper, allowing excess water to exit through the capillary. Dry the outside of the pycnometer and weigh it (m_water). Record the water temperature.
- Volume Calculation: Calculate the exact volume of the pycnometer (V) using the mass of the water (m_water - m_empty) and the known density of water at the recorded temperature.
- Sample Measurement: Empty and thoroughly dry the pycnometer. Fill it with the epichlorohydrin sample at the same temperature as the water.
- Mass of Sample: Weigh the pycnometer filled with epichlorohydrin (m_sample).

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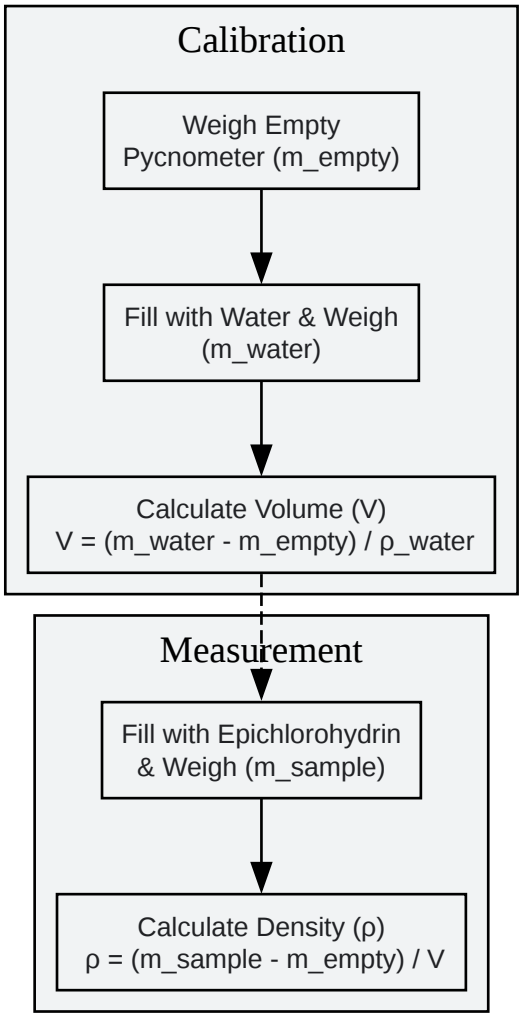
- Density Calculation: Calculate the density (ρ) of epichlorohydrin using the formula: ρ_sample = (m_sample - m_empty) / V



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Caption: Workflow for Density Measurement via Pycnometer.

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